A Comparative Guide to the Structure-Activity Relationship of 2-Substituted Quinazolinones

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Compound of Interest

Compound Name:	*2-(aminomethyl)quinazolin-4(3H)-one*
CAS No.:	*437998-08-8*
Cat. No.:	*B1384163*

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This guide provides a comprehensive comparison of the structure-activity relationships (SAR) of various 2-substituted quinazolinones, offering valuable insights for researchers, scientists, and professionals in drug development. By synthesizing data from numerous studies, we will explore how modifications at the 2-position of the quinazolinone scaffold profoundly influence its biological activities, including anticancer, antimicrobial, and anti-inflammatory properties. This document is designed to be a practical resource, complete with experimental data, detailed protocols, and mechanistic diagrams to support your research and development endeavors.

Introduction: The Quinazolinone Scaffold and the Significance of the 2-Position

Quinazolinones are a class of heterocyclic compounds composed of a fused benzene and pyrimidine ring system.[1][2] This scaffold is considered a "privileged structure" in medicinal chemistry due to its ability to interact with a wide range of biological targets, leading to a broad spectrum of pharmacological activities.[3] These activities include anticancer, antimicrobial, anti-inflammatory, anticonvulsant, and antiviral effects.[2][4][5]

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The versatility of the quinazolinone core is largely attributed to the potential for substitution at various positions. Among these, the 2-position has been a primary focus of synthetic and medicinal chemistry efforts. Structure-activity relationship studies have consistently demonstrated that the nature of the substituent at this position plays a critical role in determining both the potency and selectivity of the biological activity.[3] This guide will delve into a comparative analysis of how different functional groups at the 2-position modulate the therapeutic potential of quinazolinones.

Synthesis of 2-Substituted Quinazolin-4(3H)-ones: A General Protocol

The synthesis of 2-substituted quinazolin-4(3H)-ones can be achieved through various methods. A common and effective approach involves the condensation of an anthranilamide with an appropriate aldehyde or orthoester.[6][7] This method is versatile and allows for the introduction of a wide array of substituents at the 2-position.

Experimental Protocol: One-Pot Synthesis of 2-Aryl-Quinazolin-4(3H)-ones

This protocol describes a one-pot synthesis from isatoic anhydride, an amine, and an orthoester.[6]

Materials:

- Isatoic anhydride
- Substituted amine (e.g., aniline)
- Orthoester (e.g., triethyl orthoformate)
- Microwave reactor or conventional heating setup

Procedure:

- In a microwave-safe vial, combine isatoic anhydride (1.0 mmol), the desired amine (1.0 mmol), and the orthoester (1.2 mmol).

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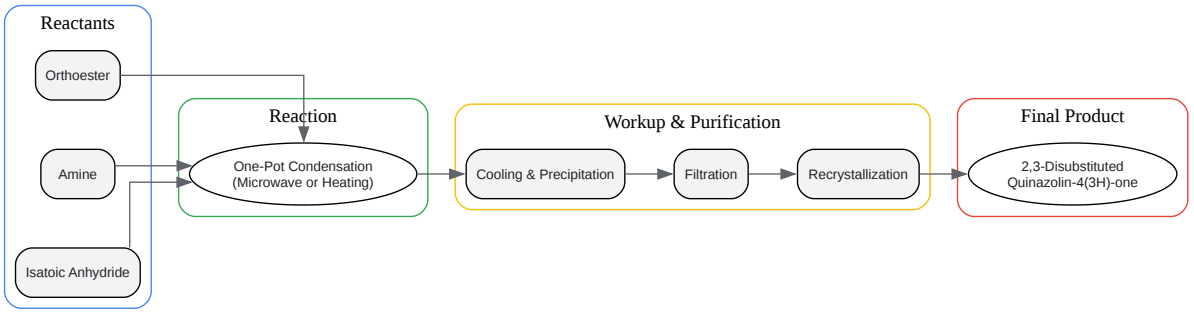
- Seal the vial and place it in the microwave reactor.
- Irradiate the mixture at 140°C for 20-30 minutes. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Alternatively, for conventional heating, mix the reactants in a round-bottom flask and heat at 120°C for 5 hours.
- Upon completion, allow the reaction mixture to cool to room temperature.
- The crude product often precipitates out and can be collected by filtration.
- Purify the product by recrystallization from a suitable solvent (e.g., ethanol) to afford the desired 2,3-disubstituted quinazolin-4(3H)-one.

Causality Behind Experimental Choices: The use of microwave irradiation offers a significant advantage by reducing reaction times and often improving yields compared to conventional heating.[6] This one-pot approach is efficient as it avoids the isolation of intermediates.

Synthesis Workflow Diagram



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Caption: Workflow for the one-pot synthesis of 2,3-disubstituted quinazolin-4(3H)-ones.

Comparative Biological Activities of 2-Substituted Quinazolinones

The substituent at the 2-position of the quinazolinone ring is a key determinant of its biological activity. This section provides a comparative analysis of the anticancer, antimicrobial, and anti-inflammatory activities of quinazolinones with various 2-substituents, supported by experimental data.

Anticancer Activity

Quinazolinone derivatives have emerged as promising anticancer agents, with some compounds targeting crucial cellular pathways involved in cancer progression.[8] The nature of the 2-substituent significantly influences their cytotoxic potency.

Data Summary: Anticancer Activity of 2-Substituted Quinazolinones

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2-Substituent Type	Representative Compound	Cancer Cell Line	IC50 (μM)	Reference
Aryl	2-(3-Bromophenyl)-6-methylquinazolin-4(3H)-one	CDK9 Inhibition	0.142	[9]
2-(5-Chloro-2-hydroxyphenyl)-3-(5-chloro-2-hydroxybenzylideneamino)-2,3-dihydroquinazolin-4(1H)-one	MCF-7	Not specified, potent	[10]	
2-(2-Methoxyphenyl)-8-(basic side chain)quinazolin-4(3H)-one	Multiple Cell Lines	Potent	[11]	
Heteroaryl	2-(Quinoline-5-yl)-2,3-dihydroquinazolin-4(1H)-one	MOLT-4	Induces autophagy	[2]
2-(Thiazolyl) derivative	Various	Significant activity	[12]	
Alkyl	2-Methyl-3-(heteroaryl)-6-chloroquinazolin-4(3H)-one derivative	L1210 & K562	5.8	[1]

Discussion: Aromatic and heteroaromatic substituents at the 2-position are frequently associated with potent anticancer activity. For instance, the presence of a substituted phenyl ring can lead to significant inhibition of cancer cell growth, as seen with compounds targeting

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tubulin polymerization and cyclin-dependent kinases (CDKs).[1][9] The electronic properties and steric bulk of the aryl group are critical for activity. Heterocyclic moieties at the 2-position can also confer potent anticancer effects, often by mimicking endogenous ligands or interacting with specific enzymatic pockets.

Experimental Protocol: MTT Assay for Cytotoxicity

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell viability and, by extension, the cytotoxic effects of compounds.[13][14]

Materials:

- Cancer cell line (e.g., MCF-7, A549)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 96-well microtiter plates
- Test compound stock solution in DMSO
- MTT solution (5 mg/mL in PBS)
- DMSO
- Microplate reader

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours to allow for cell attachment.[15]
- Compound Treatment: Prepare serial dilutions of the test compound in the culture medium. Replace the existing medium with 100 µL of the medium containing various concentrations of the test compound. Include a vehicle control (DMSO) and a blank (medium only).
- Incubation: Incubate the plate for 48-72 hours at 37°C in a 5% CO_2 incubator.

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- MTT Addition: After the incubation period, add 20 µL of MTT solution to each well and incubate for another 4 hours. Viable cells will reduce the yellow MTT to purple formazan crystals.[1]
- Formazan Solubilization: Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.[15]
- Absorbance Measurement: Gently shake the plate for 10-15 minutes and measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.[13]
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot a dose-response curve and determine the IC50 value (the concentration of compound that inhibits 50% of cell growth).

Antimicrobial Activity

The emergence of antibiotic-resistant bacterial strains has spurred the search for new antimicrobial agents. 2-Substituted quinazolinones have demonstrated significant potential in this area.[3]

Data Summary: Antimicrobial Activity of 2-Substituted Quinazolinones

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2-Substituent Type	Representative Compound	Bacterial Strain	MIC (µg/mL)	Reference
Aryl/Heteroaryl	Pyrazole analogue 5b	S. aureus	1.95	[16]
Pyrazole analogue 5b	E. faecalis	3.9	[16]	
Pyrazole analogue 5b	K. pneumoniae	0.98	[16]	
Pyrazole analogue 5b	P. aeruginosa	0.49	[16]	
Amine/Thiol	2-Thiol derivatives	Various	Pronounced activity	[17]
2-Amino derivatives	Various	Essential for activity	[3]	

Discussion: The antimicrobial activity of 2-substituted quinazolinones is highly dependent on the substituent. The presence of a methyl or thiol group at position 2 is often considered essential for antimicrobial activity.[3] Furthermore, incorporating heterocyclic rings, such as pyrazole, can lead to potent and broad-spectrum antibacterial effects.[16] The mechanism of action is thought to involve the inhibition of bacterial DNA gyrase or other essential enzymes.[18]

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Determination

The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism. The broth microdilution method is a standard technique for determining MIC.

Materials:

- Bacterial strains (e.g., S. aureus, E. coli)

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- Mueller-Hinton Broth (MHB)
- 96-well microtiter plates
- Test compound stock solution
- Bacterial inoculum (adjusted to 0.5 McFarland standard)

Procedure:

- Preparation of Dilutions: Prepare serial two-fold dilutions of the test compound in MHB in the wells of a 96-well plate.
- Inoculation: Add an equal volume of the standardized bacterial inoculum to each well.
- Controls: Include a positive control (broth with inoculum, no compound) and a negative control (broth only).
- Incubation: Incubate the plates at 37°C for 18-24 hours.
- Reading Results: The MIC is determined as the lowest concentration of the compound at which there is no visible turbidity (bacterial growth).

Anti-inflammatory Activity

Chronic inflammation is implicated in a variety of diseases. Quinazolinone derivatives have been investigated for their anti-inflammatory properties, with the 2-substituent playing a key role.[4]

Discussion: The anti-inflammatory activity of quinazolinones is often attributed to their ability to inhibit key inflammatory mediators and signaling pathways, such as the NF-κB pathway.[19][20] The nature of the 2-substituent can influence the compound's ability to interact with targets within this pathway. For example, aryl and heteroaryl groups at the 2-position have been shown to be important for anti-inflammatory effects.

Mechanisms of Action of 2-Substituted Quinazolinones

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The diverse biological activities of 2-substituted quinazolinones stem from their ability to interact with a range of molecular targets. This section explores some of the key mechanisms of action.

Anticancer Mechanisms

Tubulin Polymerization Inhibition: Several 2-aryl quinazolinones exert their anticancer effects by disrupting microtubule dynamics.[10][21] They bind to the colchicine binding site on β-tubulin, preventing its polymerization into microtubules. This leads to cell cycle arrest in the G2/M phase and subsequent apoptosis.[21]

Kinase Inhibition: Quinazolinones are well-known inhibitors of various protein kinases, particularly Epidermal Growth Factor Receptor (EGFR) tyrosine kinase.[17][22] Overexpression of EGFR is common in many cancers. By blocking the ATP binding site of EGFR, these compounds inhibit downstream signaling pathways responsible for cell proliferation and survival.[15]

Signaling Pathway Diagram: EGFR Inhibition

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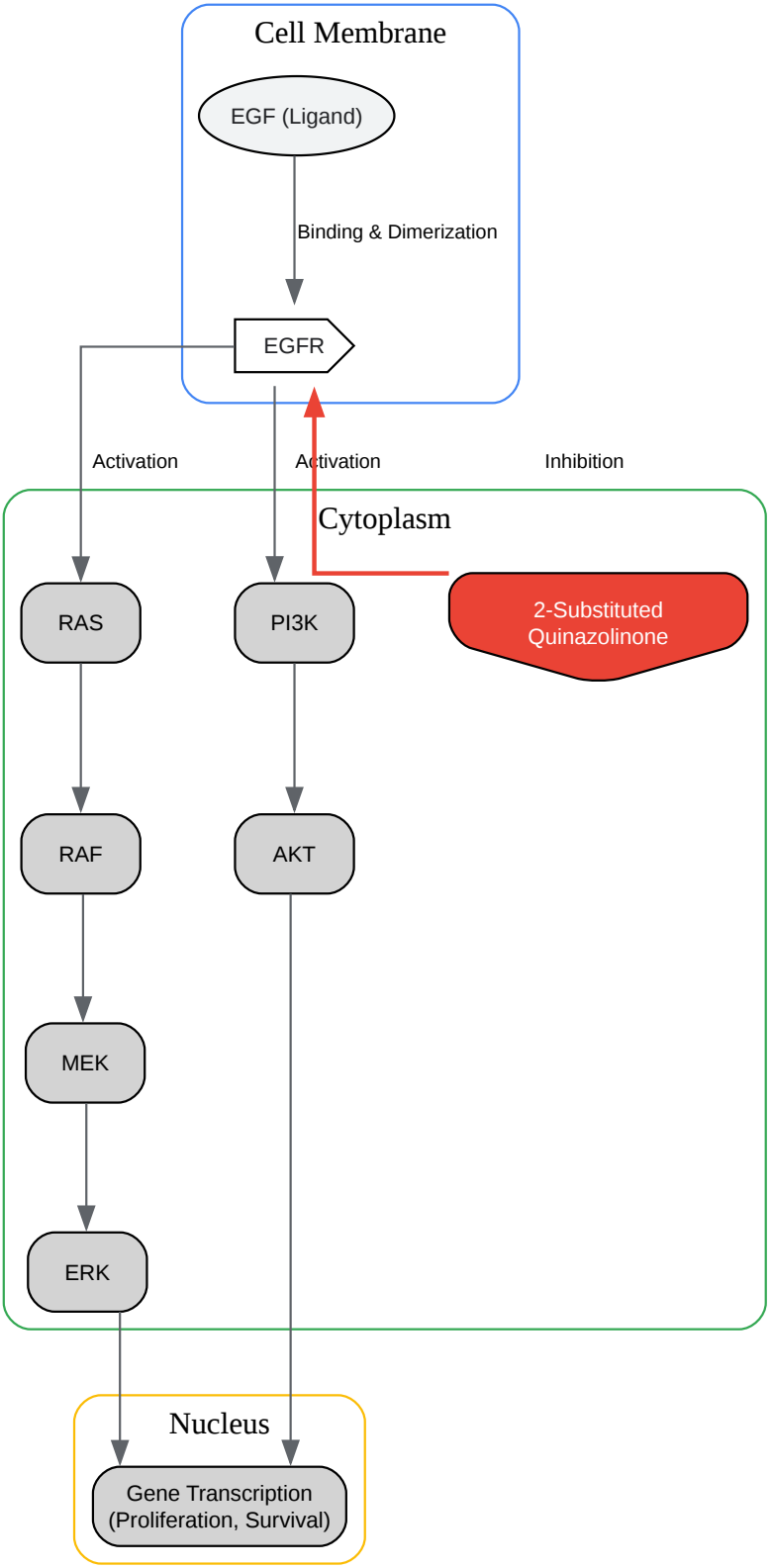

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Caption: Inhibition of the EGFR signaling pathway by 2-substituted quinazolinones.

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Anti-inflammatory Mechanism: NF-κB Pathway Inhibition

The transcription factor NF-κB is a master regulator of the inflammatory response.[23][24] In its inactive state, NF-κB is sequestered in the cytoplasm by inhibitor of κB (IκB) proteins. Pro-inflammatory stimuli lead to the degradation of IκB, allowing NF-κB to translocate to the nucleus and activate the transcription of inflammatory genes. Some quinazolinone derivatives have been shown to inhibit this pathway.[19][20]

Signaling Pathway Diagram: NF-κB Inhibition

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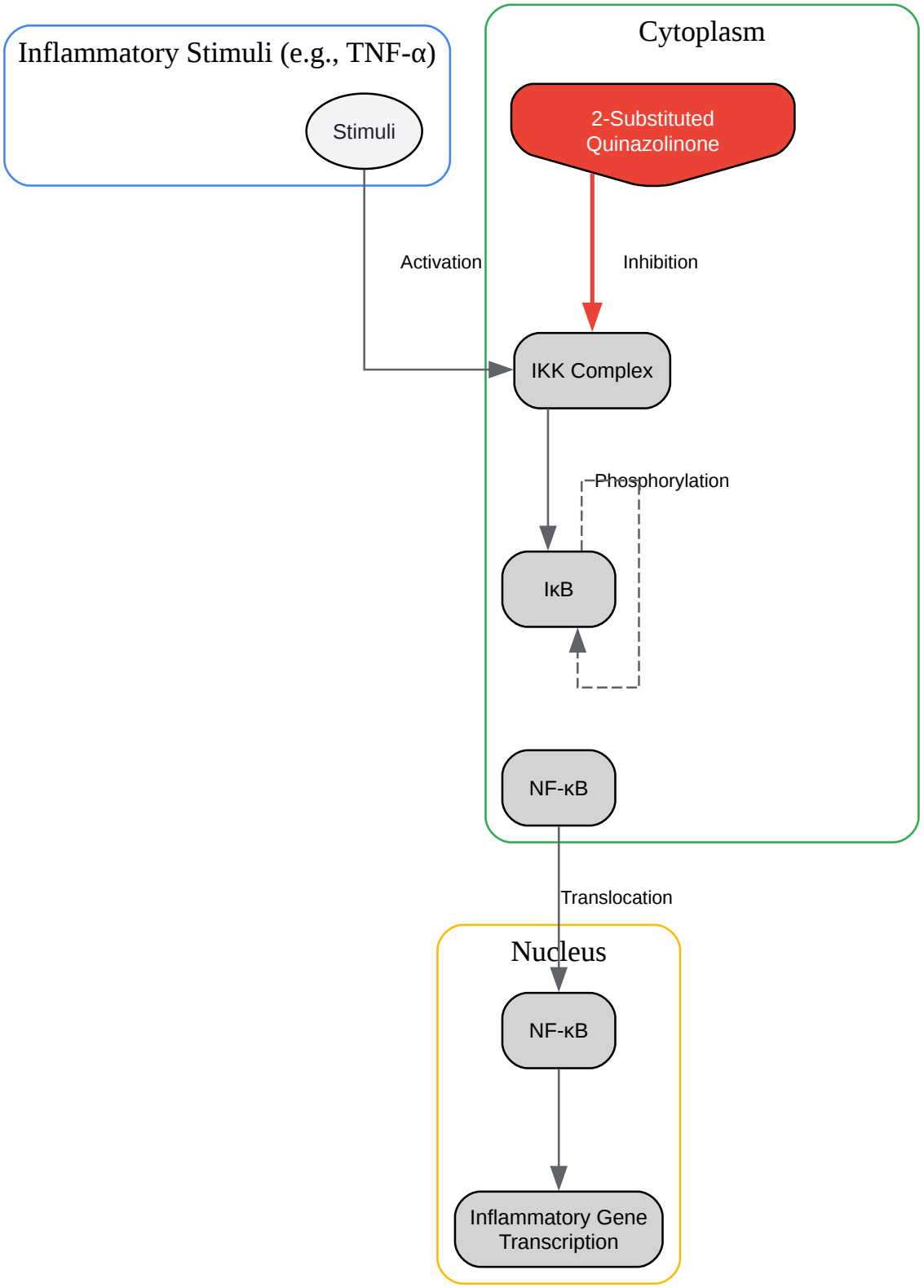

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Caption: Inhibition of the NF-κB signaling pathway by 2-substituted quinazolinones.

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Conclusion and Future Perspectives

The 2-position of the quinazolinone scaffold is a critical determinant of its biological activity. Aryl and heteroaryl substituents are frequently associated with potent anticancer and anti-inflammatory effects, while smaller groups like methyl and thiol can be crucial for antimicrobial activity. The data and protocols presented in this guide provide a solid foundation for the rational design and development of novel 2-substituted quinazolinone-based therapeutics.

Future research should continue to explore the vast chemical space around the 2-position, employing combinatorial chemistry and high-throughput screening to identify novel leads. A deeper understanding of the specific molecular interactions between 2-substituted quinazolinones and their biological targets, aided by computational modeling and structural biology, will be instrumental in optimizing potency and selectivity. The development of quinazolinones with dual or multiple mechanisms of action, such as combined kinase and tubulin inhibition, represents an exciting avenue for overcoming drug resistance and improving therapeutic outcomes.

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